

# Personal protective equipment for handling RGX-104

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## Compound of Interest

Compound Name: RGX-104

Cat. No.: B560420

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## Essential Safety and Handling Guide for RGX-104

This document provides immediate safety, handling, and disposal protocols for **RGX-104**, a potent and orally bioavailable Liver-X nuclear hormone receptor (LXR) agonist.<sup>[1]</sup> Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Personal Protective Equipment (PPE)

All personnel handling **RGX-104** must use the following personal protective equipment. The specific requirements are detailed in the Safety Data Sheet (SDS) and are summarized below for immediate reference.<sup>[2]</sup>

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses	Standard laboratory safety glasses	Protects eyes from potential splashes or aerosolized particles of RGX-104.[2]
Hand Protection	Chemical-resistant gloves	Standard BS EN 374:2003 or equivalent	Prevents skin contact with RGX-104, which is classified as a skin irritant.[2] Gloves should be inspected before each use.
Body Protection	Protective Clothing	Standard laboratory coat	Provides a barrier against accidental spills and contamination of personal clothing.[2]
Respiratory Protection	Respirator	Use a suitable respirator if risk assessment indicates it is necessary	Protects against inhalation of RGX-104 dust or aerosols, which may cause respiratory irritation.[2]

## Handling and Operational Plan

**RGX-104** is classified as an acute oral toxicant, a skin and eye irritant, and may cause respiratory irritation.[2] Therefore, all handling must be conducted with caution in a controlled laboratory environment.

### Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that a safety shower and eye wash station are readily accessible.[2]
- Ventilation: All work with **RGX-104** should be performed in a well-ventilated area, preferably within a laboratory fume hood.[2]

- Donning PPE: Put on all required PPE as specified in the table above before opening the **RGX-104** container.
- Weighing and Aliquoting:
  - Handle the solid form of **RGX-104** carefully to avoid generating dust.
  - Use appropriate tools (e.g., spatula, weigh paper) to handle the compound.
  - Prepare stock solutions by dissolving **RGX-104** in a suitable solvent such as DMSO.[3]
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[2]
  - Clean all work surfaces and equipment that may have come into contact with **RGX-104**.
- Storage: Store **RGX-104** in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of ignition.[2] For long-term storage of solutions, refer to the supplier's recommendations, which are typically -80°C for 6 months or -20°C for 1 month, protected from light.[1]

## Emergency Procedures

In the event of exposure or a spill, follow these procedures immediately:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2]
- Skin Contact: Wash the affected area with plenty of soap and water.[2]
- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing.[2]
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

- Spill: Evacuate the area. Cover the spillage with a suitable absorbent material. Sweep up the material, place it in an appropriate container, and hold for disposal.<sup>[2]</sup> Do not let the product enter drains.

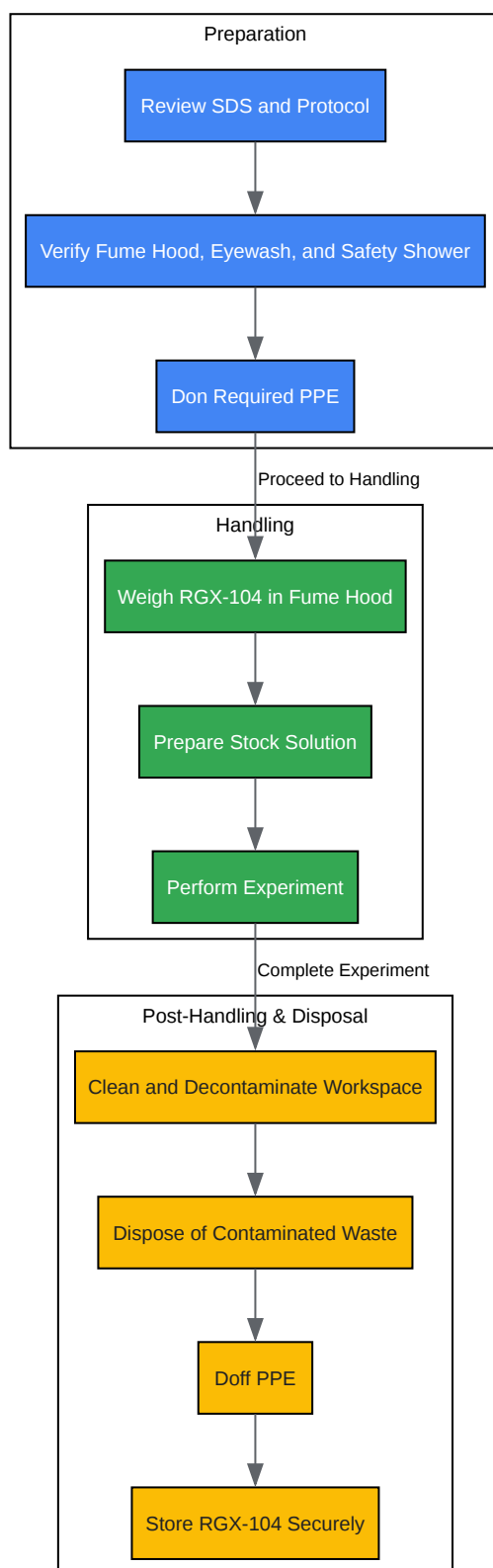
## Disposal Plan

All waste materials contaminated with **RGX-104** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste (e.g., weigh paper, pipette tips, gloves) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **RGX-104** in a sealed, properly labeled hazardous waste container.
- Disposal: All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste. Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

## Visual Workflow for Handling RGX-104

The following diagram outlines the standard operational workflow for handling **RGX-104** in a laboratory setting.



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Caption: Workflow for safe handling of **RGX-104**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. selleckchem.com [selleckchem.com]
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